Decafentin: A Technical Overview of an Obsolete Organotin Fungicide

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Compound of Interest

Compound Name:	*Decafentin*
CAS No.:	*15652-38-7*
Cat. No.:	*B607026*

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For the attention of: Researchers, scientists, and drug development professionals.

This document provides a technical overview of **Decafentin**, an obsolete organotin fungicide. Despite its historical use in agriculture, publicly available data on this compound is exceptionally scarce. This guide synthesizes the limited information available from scientific databases and historical chemical registries. Due to the lack of detailed experimental records, this paper will focus on the known chemical properties, general agricultural applications, toxicological profile, and the putative mode of action of **Decafentin**.

Chemical Identity and Properties

Decafentin is an organotin compound, a class of organometallic chemicals containing at least one tin-carbon bond. Its chemical name is Decyltriphenylphosphonium bromochlorotriphenylstannate. Organotin compounds, particularly triorganotins like the triphenyltin group to which **Decafentin** belongs, were recognized for their potent biocidal properties in the mid-20th century.

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Property	Value
Common Name	Decafentin
Reference Code	CELA A-36
Chemical Name	Decyltriphenylphosphonium bromochlorotriphenylstannate
Molecular Formula	C46H51BrClPSn
Molecular Weight	868.9 g/mol
Chemical Class	Organotin

Historical Use in Agriculture

Decafentin was historically employed as a fungicide with a range of applications. Its primary use was to control fungal pathogens on a variety of crops. Information from agricultural chemical databases indicates its use on sugarbeets, vegetables, and fruit.[1] It was also noted to have applications as a wood preservative and an insect repellent.[1]

Pests Controlled:

- Root and stem rot[1]
- Blossom end rot[1]
- Club root[1]

The compound is now considered obsolete and is not approved for use as a plant protection agent in Great Britain or the European Union.

Toxicological Profile

The available toxicological data for **Decafentin** is limited but indicates moderate toxicity to mammals. Like other organotin compounds, it is classified as a neurotoxin and an irritant.

Table 1: Acute Toxicity Data for **Decafentin**

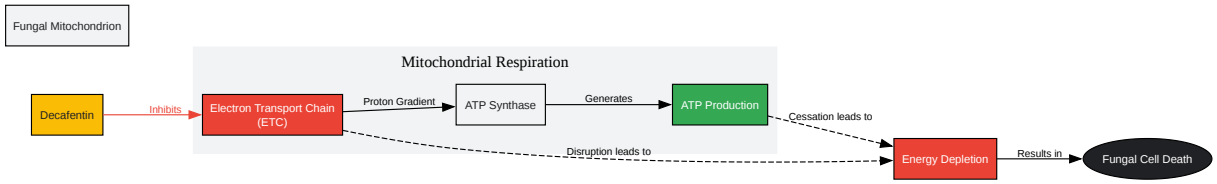
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Metric	Value	Species	Interpretation	Source
Oral LD_{50}	550 mg/kg	Mouse	Moderate	ChemID Online Databases; Chemspider; PubChem
Dermal LD_{50}	> 310 mg/kg	Rabbit	Low to Moderate	ChemID Online Databases; Chemspider; PubChem

LD_{50} (Lethal Dose, 50%) is the dose required to kill half the members of a tested population after a specified test duration.

Mechanism of Action

The fungicidal activity of **Decafentin** is attributed to the disruption of fungal respiration. It specifically targets mitochondrial function by interfering with the electron transport chain. This disruption leads to a failure in ATP synthesis, resulting in energy depletion and ultimately, fungal cell death.



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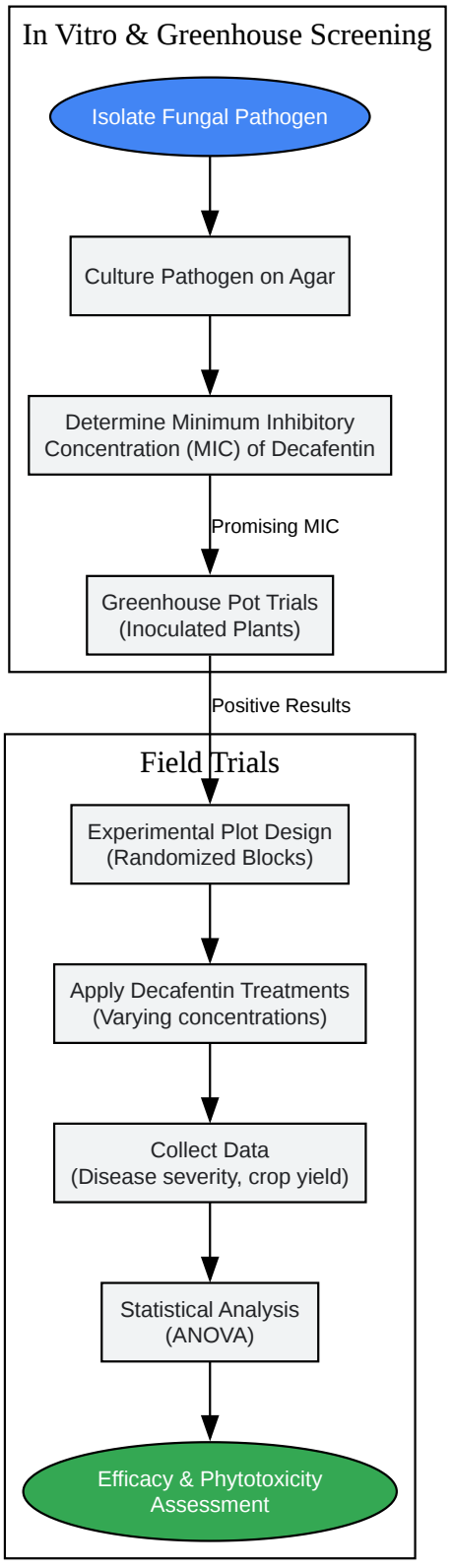
Mechanism of **Decafentin**'s fungicidal action.

Experimental Protocols

A thorough search of scientific literature, patent databases, and regulatory archives did not yield any specific, detailed experimental protocols for field trials or laboratory assays involving **Decafentin** for agricultural purposes. The statement that "Very little data is available regarding its environmental fate or ecotoxicology" underscores the lack of published research on this compound.

For illustrative purposes, a generalized workflow for testing the efficacy of a novel fungicide is presented below. This represents a hypothetical protocol that could have been used to evaluate **Decafentin**.

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Hypothetical workflow for fungicide efficacy testing.

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Conclusion

Decafentin is an example of an early synthetic fungicide from the organotin class that has since become obsolete. While its general purpose and mechanism of action are broadly understood within the context of organotin chemistry, a detailed, data-rich historical record of its use and performance in agriculture is not available in the public domain. The moderate toxicity and neurotoxic properties, characteristic of this chemical family, likely contributed to its discontinuation in favor of safer and more effective alternatives. Further research into this compound would require access to private industrial archives or unpublished regulatory submissions from the period of its use.

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References

- 1. Decafentin (Ref: CELA A-36) [sitem.herts.ac.uk]
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